# An In-depth Technical Guide to the Physical Properties of Cyclo(Pro-Leu)

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Cyclo(Pro-Leu)* |
| *CAS No.:* | *2873-36-1* |
| *Cat. No.:* | *B128767* |

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Cyclo(Pro-Leu)**, a cyclic dipeptide with significant interest in various research fields, including oncology and microbiology.[1] The information presented herein is intended to support research and development activities by providing key data points and methodologies for its characterization.

## Core Physical and Chemical Properties

**Cyclo(Pro-Leu)**, also known as Cyclo(L-prolyl-L-leucyl), is a diketopiperazine metabolite that has been isolated from various natural sources, including bacteria and fungi.[2][3] Its rigid, cyclic structure confers specific physicochemical characteristics that are crucial for its biological activity and pharmacokinetic profile.

## Quantitative Data Summary

The fundamental physical and chemical properties of **Cyclo(Pro-Leu)** are summarized in the table below for easy reference and comparison.

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| Property | Value | Source |
|---|---|---|
| Molecular Formula | $C_{11}H_{18}N_2O_2$ | [4][5][6][7][8] |
| Molecular Weight | 210.27 g/mol | [1][4][5] |
| CAS Number | 2873-36-1 / 5654-86-4 | [1][4][5][7][8] |
| Appearance | White to off-white solid/powder | [2][6] |
| Melting Point | 162-165 °C | [2][3] |
| Boiling Point (Predicted) | 427.6 ± 34.0 °C | [2][3] |
| Density (Predicted) | 1.14 g/cm³ | [2][9] |
| pKa (Predicted) | 13.27 ± 0.40 | [2][3] |
| Optical Rotation [α] | -130 to -140 deg (c=1, water) | |
| Purity | >95% by HPLC | [5][6][7][8] |

## Solubility Profile

The solubility of **Cyclo(Pro-Leu)** is a critical parameter for its handling, formulation, and biological testing.

| Solvent | Solubility | Notes |
|---|---|---|
| Water ($H_2O$) | 5 mg/mL (23.78 mM) | Sonication is recommended |
| Dimethyl Sulfoxide (DMSO) | 25 mg/mL (118.89 mM) | Sonication is recommended |
| Methanol | 50 mg/mL | [8] |
| Ethanol | Soluble | [2][5][6] |
| Chloroform | Slightly Soluble | [2][3] |
| N,N-Dimethylformamide (DMF) | Soluble | [5][6] |

# Experimental Protocols for Characterization

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The determination of the physical properties and structural integrity of **Cyclo(Pro-Leu)** relies on a suite of standard analytical techniques.

## High-Performance Liquid Chromatography (HPLC)

Purpose: To determine the purity of **Cyclo(Pro-Leu)** samples.[5][6]

Methodology:

- System: A standard HPLC system equipped with a UV detector.
- Column: A reverse-phase column (e.g., C18) is typically used.
- Mobile Phase: A gradient of water and an organic solvent, such as acetonitrile or methanol, often with a modifier like trifluoroacetic acid (TFA).
- Detection: The eluent is monitored at a specific UV wavelength, typically around 210-220 nm, where the peptide bond absorbs.[10]
- Analysis: The purity is calculated based on the relative area of the main peak corresponding to **Cyclo(Pro-Leu)** compared to the total area of all peaks in the chromatogram.

## Mass Spectrometry (MS)

Purpose: To confirm the molecular weight and elemental composition.

Methodology:

- Ionization: Electrospray ionization (ESI) is commonly used for cyclic peptides. The sample is dissolved in a suitable solvent and infused into the mass spectrometer.
- Analysis: High-resolution mass spectrometry (HRMS) provides an accurate mass measurement, which is used to confirm the molecular formula ($C_{11}H_{18}N_2O_2$).[10] The instrument detects the protonated molecule $[M+H]^+$, which for **Cyclo(Pro-Leu)** would have a calculated m/z of approximately 211.1441.[10]

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Purpose: To elucidate the chemical structure and confirm the connectivity of atoms.

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Methodology:

- Sample Preparation: A small amount of the purified compound is dissolved in a deuterated solvent, such as chloroform-d ($CDCl_3$).[10]
- Experiments: A series of 1D ($^1H$, $^{13}C$) and 2D (e.g., COSY, HSQC, HMBC) NMR experiments are performed.
- Analysis:
  - $^1H$ NMR: Provides information about the number and types of protons and their neighboring environments.
  - $^{13}C$ NMR: Shows the number and types of carbon atoms in the molecule.[10]
  - 2D NMR: Establishes the connectivity between protons and carbons, confirming the cyclic structure and the identity of the proline and leucine side chains.

## Electronic Circular Dichroism (ECD)

Purpose: To determine the absolute stereochemistry of the chiral centers.

Methodology:

- Principle: ECD measures the differential absorption of left and right circularly polarized light by a chiral molecule. Each stereoisomer of a cyclic dipeptide exhibits a unique ECD spectrum.[11]
- Sample Preparation: The sample is dissolved in a spectroscopic grade solvent, such as methanol.[12]
- Measurement: The ECD spectrum is recorded over a range of UV wavelengths.
- Analysis: The experimental spectrum is compared to reference spectra of synthetically prepared, stereochemically pure isomers of **Cyclo(Pro-Leu)** to unambiguously assign the absolute configuration (e.g., L-Pro-L-Leu, D-Pro-L-Leu, etc.).[10][11] This method is more reliable and requires less sample than traditional optical rotation measurements.[10]

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# Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the isolation and characterization of **Cyclo(Pro-Leu)** from a natural source, such as a microbial fermentation broth.

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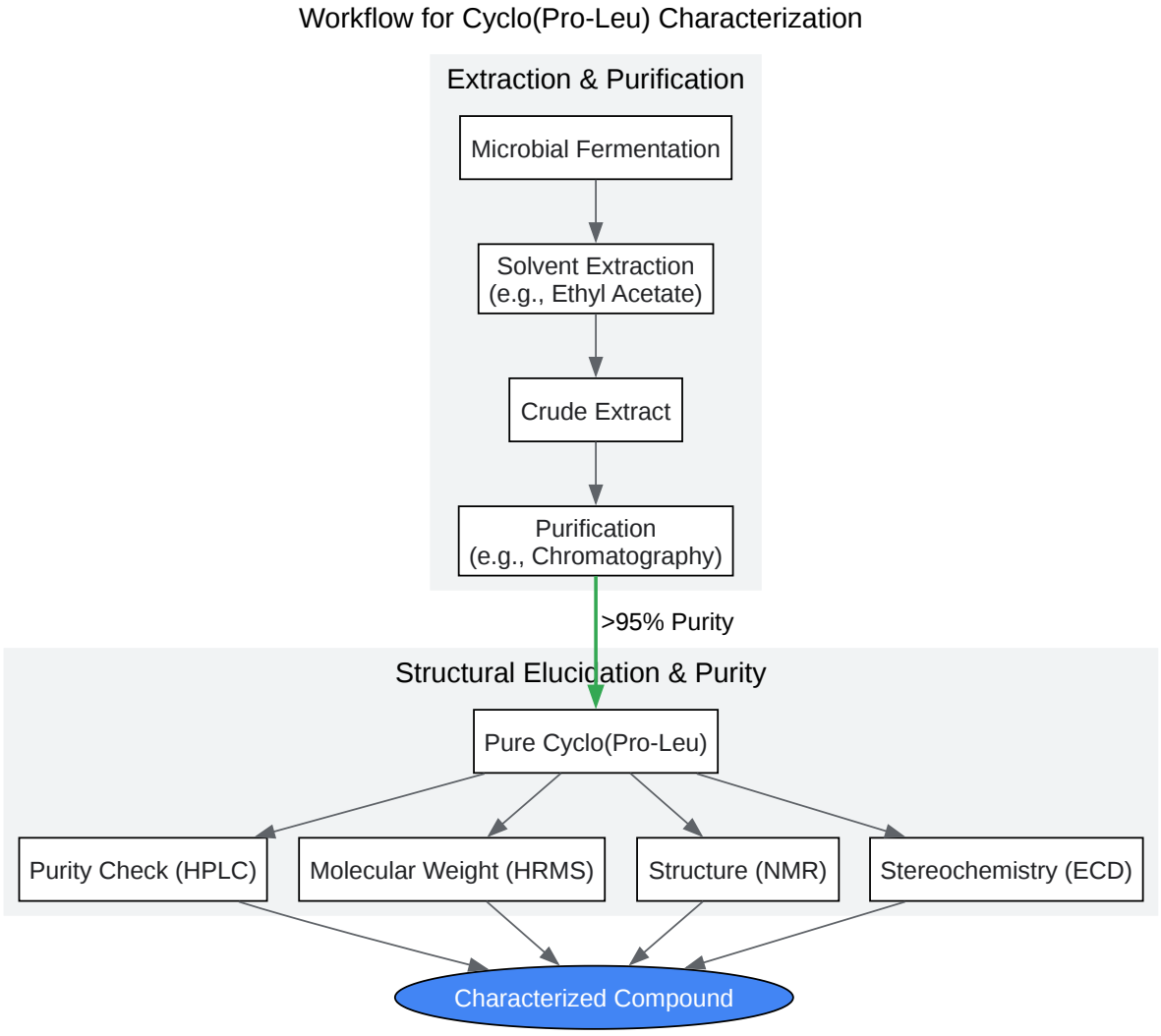


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Caption: General workflow for the isolation and characterization of **Cyclo(Pro-Leu)**.

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